

Triphenylvinylsilane: A Comprehensive Safety and Handling Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Triphenylvinylsilane

Cat. No.: B098950

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Triphenylvinylsilane is a versatile organosilicon compound with significant applications in organic synthesis and materials science. Its unique chemical structure, featuring a vinyl group and three phenyl groups attached to a silicon atom, imparts valuable properties for the development of novel polymers, coatings, and pharmaceutical intermediates. This guide provides a comprehensive overview of the safety and handling of **Triphenylvinylsilane**, drawing from available Safety Data Sheet (SDS) information to ensure its responsible use in a research and development setting.

Core Safety and Physical Data

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following tables summarize the key quantitative data for **Triphenylvinylsilane**.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₀ H ₁₈ Si
Molecular Weight	286.44 g/mol [1][2]
Appearance	Off-white to slightly beige crystalline powder[1]
Melting Point	68-71 °C[1][3]
Boiling Point	365.9 °C at 760 mmHg[1]
Density	1.04 g/cm ³ [1]
Flash Point	161.3 °C[1]
Storage Temperature	2-8°C[1]

Table 2: Hazard Identification and Classification

Triphenylvinylsilane is classified as an irritant. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information.

Hazard Class	GHS Hazard Statement	GHS Pictogram	Signal Word
Skin Irritation (Category 2)	H315: Causes skin irritation[4]	GHS07 (Exclamation Mark)	Warning[4]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation[4]	GHS07 (Exclamation Mark)	Warning[4]
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation[4]	GHS07 (Exclamation Mark)	Warning[4]

Experimental Protocols for Hazard Assessment

The hazard classifications listed in the Safety Data Sheet are determined through standardized experimental protocols. While specific studies for **Triphenylvinylsilane** are not readily available in the public domain, the methodologies likely follow the Organization for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. These guidelines are internationally accepted methods for assessing the safety of chemical substances.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test is designed to determine the potential of a substance to cause reversible inflammatory changes to the skin.

- **Test System:** Typically, the albino rabbit is used. A small area of the animal's back is clipped free of fur.
- **Application:** A measured amount of the test substance (solid or liquid) is applied to a small patch of intact skin. The patch is then covered with a gauze dressing.
- **Exposure:** The exposure duration is typically 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is examined for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- **Scoring:** The severity of the skin reactions is scored using a standardized system. The scores are then used to classify the substance's irritation potential.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause damage to the eye.

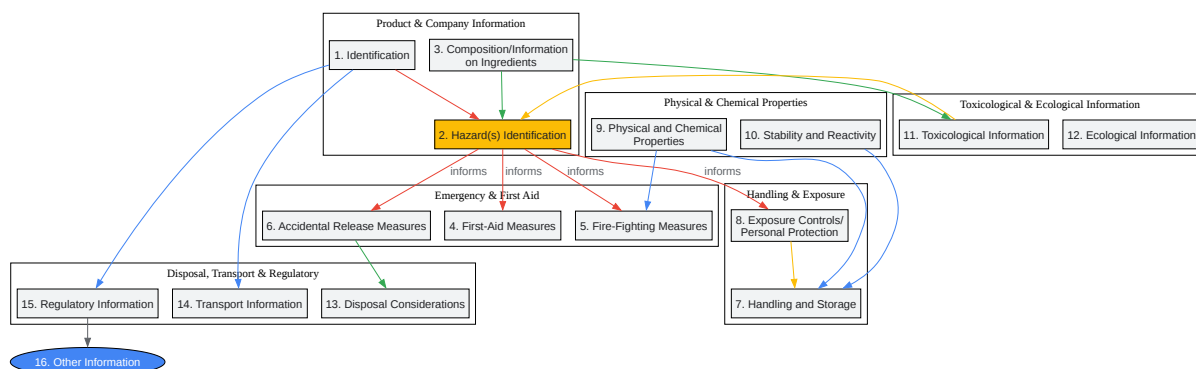
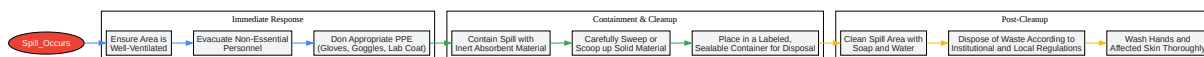
- **Test System:** The albino rabbit is the standard model for this test.
- **Application:** A small, measured amount of the substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.

- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at specific time points (e.g., 1, 24, 48, and 72 hours) after instillation.
- Scoring: Lesions are scored based on a standardized scale. The persistence and reversibility of the observed effects are key factors in the hazard classification.

Visualizing Safety and Information Workflows

Logical Workflow for Handling a Triphenylvinylsilane Spill

The following diagram illustrates a logical sequence of actions to be taken in the event of a **Triphenylvinylsilane** spill, based on its known hazards and recommended precautionary measures.



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- To cite this document: BenchChem. [Triphenylvinylsilane: A Comprehensive Safety and Handling Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b098950#triphenylvinylsilane-safety-data-sheet-sds-information>]

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